

Ethylyn p-Tolyl Sulfone: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Ethylyn p-tolyl sulfone*

Cat. No.: B081321

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Introduction

Ethylyn p-tolyl sulfone, also known as p-toluenesulfonylacetylene or tosylacetylene, is a versatile reagent in organic synthesis, valued for its utility in cycloaddition reactions, as a Michael acceptor, and in the formation of carbon-carbon bonds. Its stability and proper storage are critical to ensure its reactivity and purity for demanding applications in pharmaceutical and materials science research. This guide provides a comprehensive overview of the known stability profile and recommended storage conditions for **Ethylyn p-tolyl sulfone**, based on available technical data.

Physicochemical Properties and Storage Conditions

Proper storage is paramount to maintaining the integrity of **Ethylyn p-tolyl sulfone**. The following table summarizes its key physical properties and the recommended storage conditions derived from safety data sheets and supplier information.

Property	Value	Citations
CAS Number	13894-21-8	[1] [2]
Molecular Formula	C ₉ H ₈ O ₂ S	[1] [3]
Molecular Weight	180.22 g/mol	[1] [2]
Appearance	White to light yellow or beige crystalline powder	[4]
Melting Point	73-74 °C	[5]
Solubility	Soluble in organic solvents	[5]
Recommended Storage	Store in a cool, dry, and well-ventilated place. Keep container tightly closed. Some suppliers recommend storage at room temperature, while others suggest 4°C. For long-term storage, an inert atmosphere (e.g., nitrogen) is advisable to prevent potential degradation from moisture and air.	[1] [4]
Shipping	Typically shipped at room temperature in the continental US.	

Stability Profile

While specific, quantitative stability studies on **Ethynyl p-tolyl sulfone** are not widely published, information from its synthesis and the general chemical nature of sulfones and acetylenic compounds allows for an informed assessment of its stability.

Thermal Stability: **Ethynyl p-tolyl sulfone** is a combustible solid. Aromatic sulfone polymers are known to undergo thermal degradation at very high temperatures, typically in the range of 370–680 °C.[\[6\]](#) However, smaller molecules may have different sensitivities. During its

synthesis, it is noted that the hydrolysis of a precursor is an exothermic process, and temperatures exceeding 30°C can lead to the formation of resinous material, suggesting that the compound or its intermediates may be sensitive to heat.^[7]

Hydrolytic and Photochemical Stability: Specific data on the hydrolysis rate and photostability of **Ethynyl p-tolyl sulfone** is not readily available. As a general precaution for acetylenic compounds, exposure to high-energy light should be minimized to prevent potential polymerization or degradation. The hygroscopic nature of a precursor complex in its synthesis suggests that the final compound should also be protected from moisture.^[5]

Reactivity and Incompatibilities:

- **Oxidizing Agents:** Avoid contact with strong oxidizing agents. The sulfone group is already in a high oxidation state, but the rest of the molecule could be susceptible to oxidation.
- **Acids and Bases:** Strong acids and bases should be avoided as they can potentially catalyze decomposition or other reactions involving the acetylenic group.
- **Nucleophiles:** As a potent Michael acceptor, **Ethynyl p-tolyl sulfone** is reactive towards nucleophiles.^[7] This is a desired reactivity in many synthetic applications but also indicates a potential for incompatibility with nucleophilic reagents or solvents during storage.

Experimental Protocols for Stability Assessment

To rigorously determine the stability of **Ethynyl p-tolyl sulfone**, a series of forced degradation studies would be necessary. The following are general protocols that can be adapted for this purpose.

1. Thermal Stability (Thermogravimetric Analysis - TGA):

- **Objective:** To determine the temperature at which the compound begins to decompose.
- **Methodology:**
 - Place a small, accurately weighed sample (typically 2-10 mg) into a TGA crucible.
 - Heat the sample under a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10 °C/min).

- Record the mass of the sample as a function of temperature. The onset of mass loss indicates the beginning of thermal decomposition.

2. Photostability Testing:

- Objective: To assess the impact of light on the stability of the compound.
- Methodology:
 - Expose a known amount of the solid compound and a solution of the compound to a light source that provides a standardized output of both visible and ultraviolet light (e.g., a photostability chamber).
 - A control sample should be stored under the same conditions but protected from light.
 - After a defined exposure period (e.g., 1.2 million lux hours for visible light and 200 watt hours/square meter for UV light), analyze both the exposed and control samples by a stability-indicating method (e.g., HPLC) to quantify any degradation.[8]

3. Hydrolytic Stability (Forced Degradation):

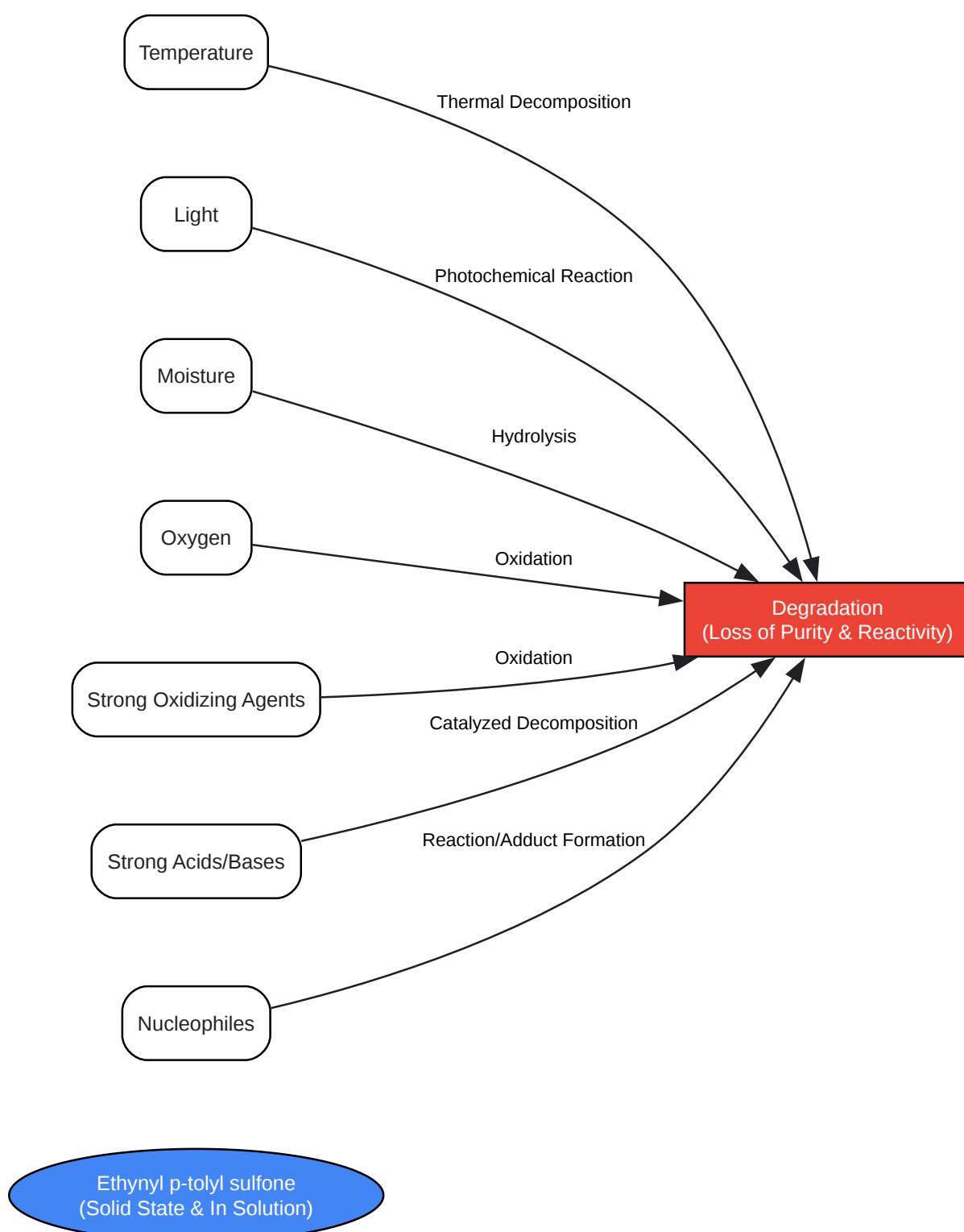
- Objective: To determine the susceptibility of the compound to hydrolysis under acidic, basic, and neutral conditions.
- Methodology:
 - Acid Hydrolysis: Prepare a solution of the compound in a dilute acid (e.g., 0.1 N HCl) and heat it at a controlled temperature (e.g., 60°C).[8]
 - Base Hydrolysis: Prepare a solution of the compound in a dilute base (e.g., 0.1 N NaOH) and heat it at a controlled temperature.
 - Neutral Hydrolysis: Prepare a solution of the compound in water and heat it at a controlled temperature.[8]
 - At specified time points, withdraw samples, neutralize them if necessary, and analyze by a stability-indicating method to determine the rate of degradation.

4. Oxidative Stability:

- Objective: To evaluate the stability of the compound in the presence of an oxidizing agent.
- Methodology:
 - Prepare a solution of the compound in the presence of an oxidizing agent (e.g., 3% hydrogen peroxide).[8]
 - Keep the solution at a controlled temperature and protected from light.
 - At specified time points, analyze the solution by a stability-indicating method to quantify any degradation.

Logical Workflow for Stability Assessment

The following diagram illustrates the key factors influencing the stability of **Ethynyl p-tolyl sulfone** and the logical flow of a comprehensive stability assessment.



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Caption: Factors influencing the stability of **Ethynyl p-tolyl sulfone**.

Conclusion

Ethynyl p-tolyl sulfone is a stable compound when stored under appropriate conditions. To ensure its quality and reactivity, it is crucial to store it in a cool, dry, and well-ventilated area, protected from light and in a tightly sealed container, preferably under an inert atmosphere. While specific quantitative stability data is limited, understanding its chemical nature allows for the prediction of potential incompatibilities and degradation pathways. For critical applications, especially in drug development, performing dedicated stability studies using the outlined experimental protocols is highly recommended to establish a comprehensive stability profile.

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